

Application Note: 4-(4-Chlorophenoxy)benzaldehyde Oxime in Medicinal Chemistry

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Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)benzaldehyde
oxime
Cat. No.: B11819564

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Executive Summary

4-(4-Chlorophenoxy)benzaldehyde oxime (CAS: 262862-70-4) is a pivotal diaryl ether building block used in the synthesis of diverse pharmacophores. While the diaryl ether moiety provides lipophilic bulk and π -stacking capability—essential for kinase inhibitors and nuclear receptor modulators—the oxime functionality serves as a versatile reactive handle.

This guide details the application of this compound as a precursor for isoxazoline scaffolds (via nitrile oxide cycloaddition) and benzonitriles, both of which are privileged structures in modern drug discovery. We provide validated protocols for its synthesis and downstream transformation, ensuring high-fidelity incorporation into medicinal chemistry libraries.

Chemical Profile & Structural Significance[1][2][3][4][5]

Physicochemical Properties

Property	Value	Note
CAS Number	262862-70-4	
Formula	C ₁₃ H ₁₀ ClNO ₂	
MW	247.68 g/mol	
Appearance	White to off-white solid	
LogP (Calc)	~3.8	High lipophilicity due to diaryl ether
H-Bond Donors	1 (Oxime OH)	
H-Bond Acceptors	3 (N, O, Ether O)	

Pharmacophore Relevance

The 4-(4-chlorophenoxy)phenyl motif is a bioisostere for various biphenyl systems found in:

- Fenofibrate analogs: PPAR α agonists.
- Triclosan derivatives: Enoyl-ACP reductase inhibitors (antimicrobial).
- Kinase Inhibitors: The ether linkage provides rotational freedom allowing the two phenyl rings to adopt conformations suitable for hydrophobic pockets (e.g., the "back pocket" of kinases).

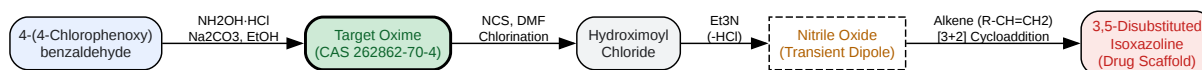
Application 1: Synthesis of Isoxazoline Bioisosteres

Context: The conversion of oximes to isoxazolines via 1,3-dipolar cycloaddition is a cornerstone reaction in medicinal chemistry. Isoxazolines are metabolically stable linkers that mimic amide bonds or phenyl rings, widely popularized by antiparasitic drugs like Fluralaner.

Mechanism of Action

The oxime is first chlorinated to form a hydroximoyl chloride. Treatment with a weak base generates a transient nitrile oxide dipole in situ, which undergoes a regioselective [3+2] cycloaddition with an alkene dipolarophile.

Visualization: Reaction Pathway



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Figure 1: Synthetic workflow from aldehyde precursor to isoxazoline scaffold via the oxime intermediate.[1]

Experimental Protocols

Protocol A: Synthesis of 4-(4-Chlorophenoxy)benzaldehyde Oxime

Use this protocol if synthesizing the material from the parent aldehyde.

Reagents:

- 4-(4-Chlorophenoxy)benzaldehyde (1.0 equiv)[2]
- Hydroxylamine hydrochloride (1.2 equiv)
- Sodium carbonate (Na_2CO_3) (1.5 equiv)
- Ethanol (95%) and Water

Procedure:

- **Dissolution:** Dissolve 10 mmol of 4-(4-chlorophenoxy)benzaldehyde in 20 mL of Ethanol.
- **Activation:** In a separate beaker, dissolve 12 mmol Hydroxylamine HCl in 5 mL water. Add this to the aldehyde solution.
- **Basification:** Add 15 mmol Na_2CO_3 (dissolved in minimal water) dropwise to the reaction mixture. Note: CO_2 gas will evolve.

- Reaction: Stir at room temperature for 2–4 hours. Monitor by TLC (Hexane:EtOAc 3:1). The aldehyde spot (higher R_f) should disappear.
- Workup: Evaporate ethanol under reduced pressure. Add 50 mL ice-water to the residue. The oxime usually precipitates as a white solid.
- Purification: Filter the solid, wash with cold water (3 x 10 mL), and dry in a vacuum oven at 45°C. Recrystallize from Ethanol/Water if necessary.

Validation Criteria:

- ¹H NMR (DMSO-d₆): Look for the oxime proton singlet at δ ~11.2 ppm (N-OH) and the azomethine proton (CH=N) at δ ~8.1 ppm.

Protocol B: [3+2] Cycloaddition to Isoxazoles

Use this protocol to generate library diversity.

Reagents:

- **4-(4-Chlorophenoxy)benzaldehyde oxime** (1.0 equiv)[\[2\]](#)
- N-Chlorosuccinimide (NCS) (1.1 equiv)
- Triethylamine (Et₃N) (1.2 equiv)
- Styrene or Acrylate derivative (Dipolarophile) (1.5 equiv)
- Dichloromethane (DCM) or DMF

Procedure:

- Chlorination: Dissolve 1.0 mmol of the oxime in 5 mL DMF. Add 1.1 mmol NCS. Stir at 40°C for 1 hour. Caution: Succinimide byproduct may precipitate.
- Dipole Generation & Trapping: Cool the mixture to 0°C. Add the alkene (1.5 mmol).
- Cyclization: Add Et₃N (1.2 mmol) dropwise over 15 minutes. Critical: Slow addition prevents dimerization of the nitrile oxide to furoxan.

- Completion: Allow to warm to room temperature and stir overnight.
- Workup: Dilute with EtOAc, wash with water (to remove DMF/Succinimide) and brine. Dry over MgSO_4 .^[3]
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Application 2: Dehydration to Nitriles

Context: 4-(4-Chlorophenoxy)benzonitrile is a key intermediate for synthesizing amidines, tetrazoles (sartan-like drugs), and benzylamines.

Protocol C: Copper-Catalyzed Dehydration

A mild, modern alternative to harsh SOCl_2 dehydration.

Reagents:

- Oxime (1.0 equiv)^[3]
- $\text{Cu}(\text{OAc})_2$ (10 mol%)
- Acetonitrile (solvent)

Procedure:

- Dissolve the oxime in Acetonitrile.
- Add $\text{Cu}(\text{OAc})_2$ catalyst.
- Reflux for 6–12 hours under N_2 atmosphere.
- Result: Clean conversion to the nitrile with water as the only byproduct.^[4]

Safety & Handling (SDS Summary)

- Hazards: The oxime is an irritant (Skin/Eye Irrit. 2).

- Thermal Stability: Oximes can undergo thermal rearrangement (Beckmann) or decomposition at high temperatures ($>150^{\circ}\text{C}$). Do not distill.
- Toxicity: The diaryl ether moiety suggests potential aquatic toxicity; dispose of waste as hazardous chemical waste.

References

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